

Comprehensive Crystal Structure Analysis of (2-Cyanobenzyl)boronic Acid

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Compound of Interest

Compound Name: (2-Cyanobenzyl)boronic acid

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Methodologies, Structural Motifs, and Mechanistic Insights

Introduction: The Structural Context

(2-Cyanobenzyl)boronic acid (

) represents a distinct class of ortho-substituted organoboron compounds.[1] Unlike phenylboronic acids where the boron atom is directly attached to the aromatic ring, the methylene spacer (

) in benzylboronic acids introduces flexibility, altering the crystal packing landscape.

The presence of the ortho-cyano group is critical. It acts as a strong dipole and a potential hydrogen-bond acceptor, competing with the dominant boronic acid self-assembly pathways. Analyzing this structure requires distinguishing between the free acid, its dehydration product (boroxine), and potential intramolecular cyclization artifacts.

Key Structural Parameters to Target

- B-C Bond Length: Expected range

(longer than

aryl-B bonds).[1]

- Torsion Angles: The torsion angle determines the "syn/anti" conformation of the hydroxyls.
- Supramolecular Synthon: The competition between the carboxylic-acid-like dimer and polymer chains.

Experimental Crystallogenes Protocol

Growing single crystals of boronic acids is notoriously difficult due to their propensity for dehydration into boroxines (cyclic trimers) or disordered hydrates.[1]

Phase 1: Solvent Selection & Crystal Growth

- The "Boroxine Trap": Avoid heating in non-polar solvents (toluene/benzene) which drives off water and crystallizes the boroxine anhydride.
- Recommended Solvent System:
 - Primary: Acetone or Tetrahydrofuran (THF) (High solubility, H-bond acceptor).[1]
 - Antisolvent: Pentane or Hexane (Slow diffusion).[1]
 - Additive: 1% Water (Critical to maintain the equilibrium and prevent dehydration).[1]

Phase 2: Crystallization Workflow[1]

- Dissolution: Dissolve 20 mg of **(2-Cyanobenzyl)boronic acid** in 0.5 mL Acetone/Water (99:1 v/v).
- Filtration: Filter through a 0.2 PTFE syringe filter into a narrow vial (inner vial).

- Vapor Diffusion: Place the inner vial (uncapped) into a larger jar containing 5 mL of Hexane. Cap the outer jar tightly.
- Temperature Control: Incubate at

. Lower temperature favors the kinetic acid product over the thermodynamic boroxine product.

Data Collection & Refinement Strategy

Instrument: Single Crystal X-ray Diffractometer (Mo

or Cu

).^[1] Temperature:

(Mandatory to reduce thermal motion of the methylene linker).

Critical Refinement Steps (SHELXL/OLEX2)

- Boron Geometry: Boron is a light atom (

).^[1] If the B-atom thermal ellipsoids are elongated, check for disorder in the rotation.
- Hydrogen Placement:
 - C-H (Methylene/Aromatic): Use a riding model (AFIX 43/23).^[1]
 - O-H (Hydroxyl): Do not use a riding model initially. Locate H-atoms in the Difference Fourier Map (

).^[1] This is vital to confirm the hydrogen bonding network (Syn-Syn vs Syn-Anti).^[1]
 - Restraints: If H-atoms are unstable, use DFIX

for O-H bonds.^[1]

Structural Analysis: The Core Motifs

The crystal structure of **(2-Cyanobenzyl)boronic acid** is governed by the interplay between the boronic acid "sticky ends" and the cyano dipole.

A. Molecular Conformation

Unlike phenylboronic acid (planar), the benzyl derivative exhibits a "twisted" conformation.

- The Linker: The

angle usually expands to

to relieve steric strain from the ortho-cyano group.[\[1\]](#)

- The Cyano Interaction: Check for a short contact between the Nitrile Nitrogen and the Boron atom (

). A distance

suggests a Lewis acid-base interaction, pre-organizing the molecule for potential reactivity (e.g., benzoxaborole formation upon hydrolysis).[\[1\]](#)

B. Supramolecular Assembly (The Hydrogen Bond Network)

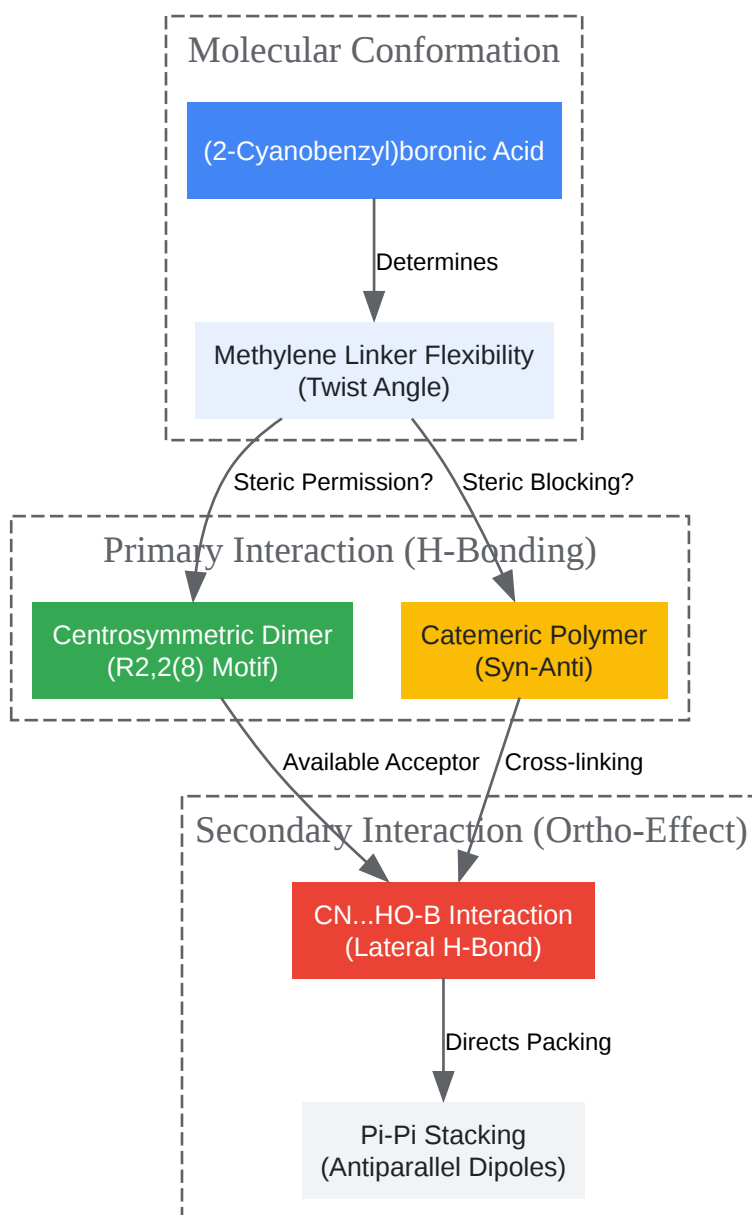
Boronic acids crystallize in one of two dominant motifs. You must classify your structure into one of these bins:

Motif Type	Description	Occurrence Probability
Centrosymmetric Dimer	Two molecules form a cyclic	High (~70%)
	dimer via pairs of O-H...O bonds. [1] [2] Resembles carboxylic acid dimers.	
Catameric Chain	Molecules form infinite chains. [1] One OH donates to an adjacent B-OH, the other accepts.	Medium (~30%)

The Cyano Effect: In **(2-Cyanobenzyl)boronic acid**, the Cyano group often disrupts the standard dimer by accepting a hydrogen bond from a neighboring

, leading to a hybrid sheet structure.

Visualization of the Assembly Logic



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Caption: Hierarchical self-assembly logic for **(2-Cyanobenzyl)boronic acid**. The flexible linker and cyano acceptor dictate the shift from simple dimers to complex 2D sheets.

Applications & Relevance

Understanding this structure is a gateway to:

- **Benzoxaborole Synthesis:** The proximity of the ortho-substituent to the boron center is a structural predictor for the ease of cyclization into benzoxaboroles (antifungal pharmacophores) upon hydrolysis of the nitrile [1].
- **Sugar Sensing:** The flexibility of the benzyl linker allows this boronic acid to adjust its "bite angle" when binding to diols (sugars), potentially offering different selectivity profiles compared to rigid phenylboronic acids [2].

References

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